

An In-depth Technical Guide to Phoyunnanin E: Chemical Structure and Properties

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Compound of Interest

Compound Name: *Phoyunnanin E*

Cat. No.: *B11934021*

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Introduction

Phoyunnanin E is a naturally occurring stilbenoid, specifically classified as a bis(dihydrophenanthrene) ether. It was first isolated from the whole plant of *Pholidota yunnanensis* ROLFE, a species of orchid.[1] Subsequent research has also identified **Phoyunnanin E** in *Dendrobium venustum*. The compound has garnered significant interest within the scientific community due to its notable biological activities, including potent antimalarial and apoptosis-inducing effects in cancer cells. This guide provides a comprehensive overview of the chemical structure and known properties of **Phoyunnanin E**, based on available scientific literature.

Chemical Structure

The systematic name for **Phoyunnanin E** is 1-[(9,10-dihydro-4-hydroxy-2-methoxy-7-phenanthrenyl)oxy]-4,7-dihydroxy-2-methoxy-9,10-dihydrophenanthrene.[1] Its structure was elucidated based on spectroscopic evidence.[1]

Molecular Formula: $C_{30}H_{26}O_7$

Chemical Structure Diagram:

Caption: 2D Chemical Structure of **Phoyunnanin E**.

Physicochemical and Spectroscopic Data

Detailed physicochemical and spectroscopic data are crucial for the unambiguous identification and characterization of **Phoyunnanin E**. The following tables summarize the key data points derived from its initial isolation and structural elucidation.

Table 1: Physicochemical Properties of **Phoyunnanin E**

Property	Value
Appearance	White amorphous powder
Molecular Formula	C ₃₀ H ₂₆ O ₇
Molecular Weight	500.53 g/mol
UV (MeOH) λ _{max} (log ε)	215 (4.83), 282 (4.26), 305 (sh, 4.08) nm
IR (KBr) ν _{max}	3400, 1615, 1595, 1500, 1460, 1280, 1220, 1150, 830 cm ⁻¹
Optical Rotation [α] _D ²⁵	-35.7° (c 0.12, MeOH)

Table 2: ¹H NMR Spectroscopic Data for **Phoyunnanin E** (500 MHz, CD₃OD)

Position	δ H (ppm)	Multiplicity	J (Hz)
3	6.45	d	2.5
5	6.43	d	2.5
6	6.64	s	
8	6.43	d	2.5
9, 9'	2.65	m	
10, 10'	2.65	m	
2'-OCH ₃	3.78	s	
3'	6.45	d	2.5
5'	6.43	d	2.5
6'	6.64	s	
8'	6.43	d	2.5
2-OCH ₃	3.78	s	

Table 3: ¹³C NMR Spectroscopic Data for **Phoyunnanin E** (125 MHz, CD₃OD)

Position	δC (ppm)	Position	δC (ppm)
1	140.2	1'	140.2
2	159.8	2'	159.8
3	99.8	3'	99.8
4	156.8	4'	156.8
4a	115.2	4a'	115.2
5	106.2	5'	106.2
6	118.5	6'	118.5
7	152.1	7'	152.1
8	109.1	8'	109.1
8a	136.2	8a'	136.2
9	30.1	9'	30.1
10	30.1	10'	30.1
2-OCH ₃	55.6	2'-OCH ₃	55.6

Table 4: High-Resolution Mass Spectrometry (HR-ESI-MS) Data for **Phoyunnanin E**

Ion	Calculated m/z	Found m/z
[M+H] ⁺	501.1706	501.1702

Experimental Protocols

Isolation of Phoyunnanin E from *Pholidota yunnanensis*

The isolation of **Phoyunnanin E** was achieved through a multi-step extraction and chromatographic process:

- Extraction: The air-dried whole plant of *Pholidota yunnanensis* (5 kg) was extracted three times with 95% ethanol at room temperature.

- **Solvent Partitioning:** The concentrated ethanol extract was suspended in water and partitioned successively with petroleum ether, ethyl acetate, and n-butanol.
- **Column Chromatography:** The ethyl acetate-soluble fraction was subjected to column chromatography on a silica gel column, eluting with a gradient of chloroform-methanol to yield several fractions.
- **Further Purification:** The fraction containing **Phoyunnanin E** was further purified by repeated column chromatography on silica gel and Sephadex LH-20, followed by preparative HPLC to yield the pure compound.

Spectroscopic Analysis

The structure of **Phoyunnanin E** was determined using a combination of spectroscopic techniques:

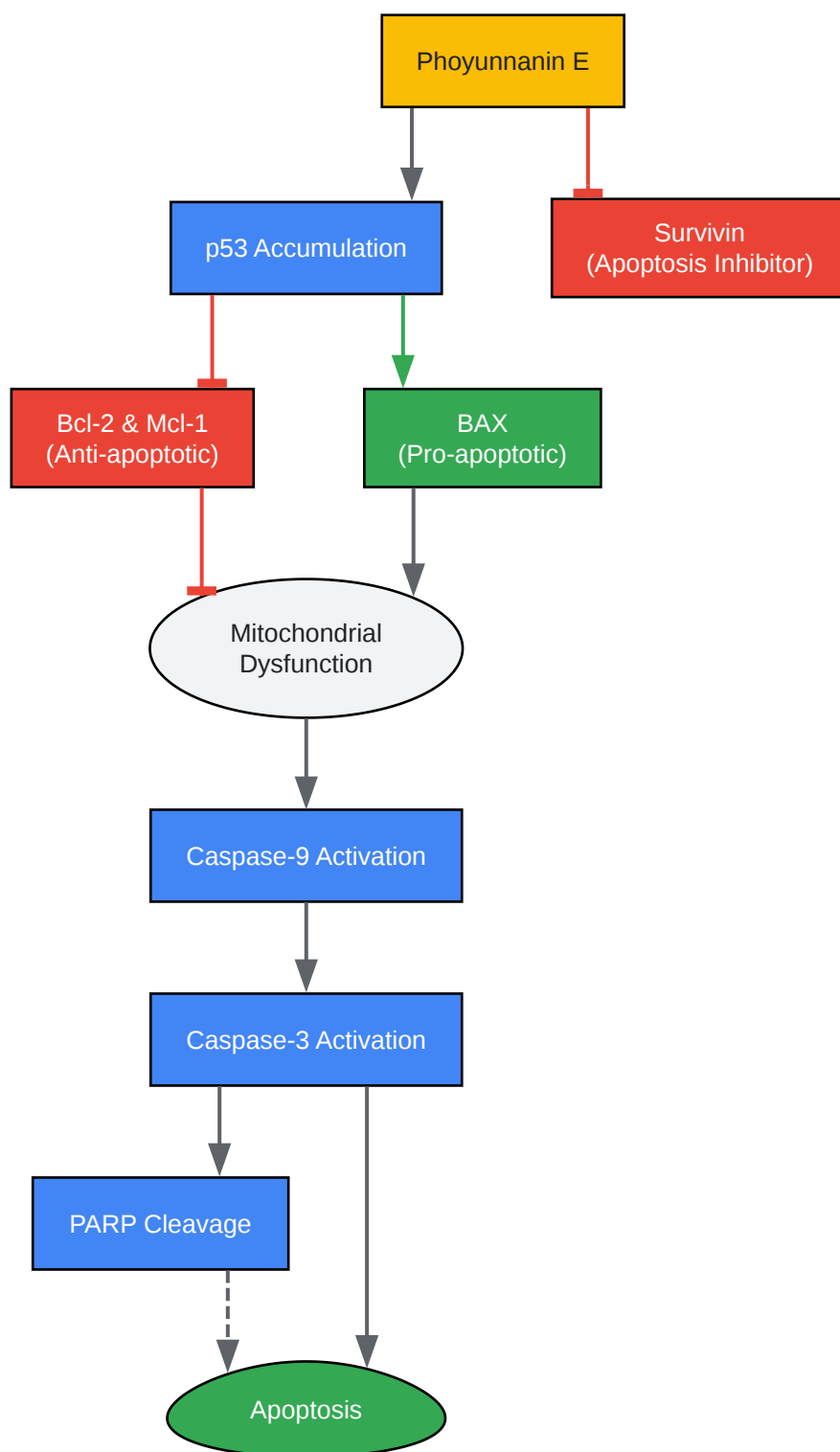
- **UV Spectroscopy:** A UV-Vis spectrophotometer was used to record the ultraviolet spectrum in methanol.
- **IR Spectroscopy:** The infrared spectrum was obtained using a Fourier-transform infrared spectrophotometer with KBr pellets.
- **NMR Spectroscopy:** ^1H and ^{13}C NMR, as well as 2D NMR (COSY, HSQC, HMBC) spectra, were recorded on a 500 MHz NMR spectrometer in deuterated methanol (CD_3OD). Chemical shifts are reported in ppm relative to the solvent signals.
- **Mass Spectrometry:** High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) was performed to determine the exact mass and molecular formula of the compound.

Biological Activity and Signaling Pathways

Phoyunnanin E has demonstrated significant biological activity, most notably its apoptosis-inducing effects on non-small cell lung cancer cells. Research indicates that **Phoyunnanin E** mediates apoptosis through a p53-dependent pathway. This involves the accumulation of cellular p53 protein, which in turn leads to the downregulation of anti-apoptotic proteins like Mcl-1 and Bcl-2, and the upregulation of the pro-apoptotic protein BAX. Furthermore, **Phoyunnanin E** treatment has been shown to decrease the expression of survivin, an inhibitor

of apoptosis. The activation of caspase-9 and caspase-3, along with the cleavage of poly (ADP-ribose) polymerase (PARP), are key events in the execution of apoptosis induced by **Phoyunнанin E**.

Apoptosis Signaling Pathway Induced by Phoyunнанin E



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Caption: Signaling pathway of **Phoyunnanin E**-induced apoptosis.

Conclusion

Phoyunnanin E is a promising natural product with a well-defined chemical structure and significant biological activities. The detailed spectroscopic and physicochemical data provided in this guide serve as a valuable resource for its identification and further investigation. The elucidation of its pro-apoptotic signaling pathway offers a foundation for future research into its potential as a therapeutic agent, particularly in the context of oncology. Further studies are warranted to explore its full pharmacological profile and potential for drug development.

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References

- 1. New stilbenoids from *Pholidota yunnanensis* and their inhibitory effects on nitric oxide production - PubMed [pubmed.ncbi.nlm.nih.gov]
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